

Navigating the Disposal of AZD5153: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AZD5153

Cat. No.: B605766

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of investigational compounds like **AZD5153** are paramount for maintaining a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the safe disposal of **AZD5153**, a bivalent bromodomain and extraterminal (BET) inhibitor.

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **AZD5153** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] This classification, however, does not permit indiscriminate disposal. Adherence to proper disposal protocols is crucial to prevent environmental contamination and ensure workplace safety.

Key Safety and Handling Information

Before proceeding with disposal, it is important to be aware of the basic safety characteristics of **AZD5153**.

Property	Value	Source
GHS Hazard Classification	Not classified as hazardous	[1]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	[1]
HMIS-Ratings	Health: 0, Fire: 0, Reactivity: 0	[1]
Environmental Precautions	Do not allow to enter sewers/ surface or ground water.	[1]

Step-by-Step Disposal Protocol for AZD5153

The following procedure is based on general best practices for the disposal of non-hazardous investigational drugs and research chemicals.[2][3][4] It is imperative to consult with your institution's Environmental Health and Safety (EHS) department to ensure compliance with local, state, and federal regulations.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **AZD5153**.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect un-used or expired solid **AZD5153** in a dedicated, clearly labeled waste container.
 - The container should be made of a compatible material (e.g., polyethylene).
 - The label should include the name of the compound ("**AZD5153**"), the quantity, and the date of accumulation.
- Liquid Waste (Solutions):
 - If **AZD5153** has been dissolved in a solvent, the disposal method will be dictated by the hazards of the solvent.

- Collect solutions of **AZD5153** in a dedicated, leak-proof, and clearly labeled waste container.
- The label should list all chemical components, including solvents and their approximate concentrations.
- Never mix incompatible waste streams.
- Contaminated Labware:
 - Disposable items such as pipette tips, tubes, and gloves that have come into contact with **AZD5153** should be collected in a designated solid waste container.
 - For glassware, rinse with an appropriate solvent and collect the rinsate as liquid waste.

3. Storage of Waste:

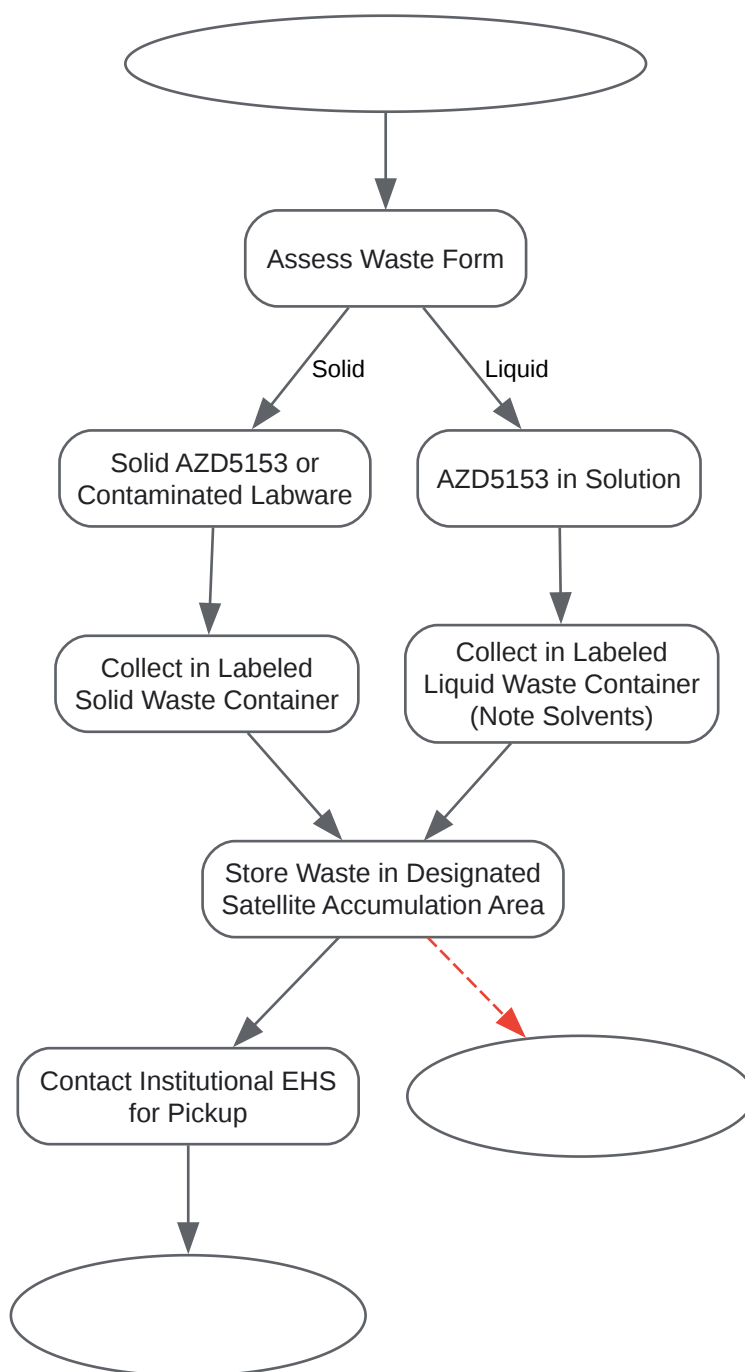
- Store the waste container in a designated satellite accumulation area within the laboratory.
- The storage area should be secure and away from general laboratory traffic.

4. Final Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the **AZD5153** waste.
- EHS will typically arrange for incineration of non-hazardous pharmaceutical waste through a licensed waste management vendor.^{[3][4]}
- Under no circumstances should **AZD5153** or its solutions be disposed of down the drain.^[1]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **AZD5153**.



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